

# Boscalid vs benzovindiflupyr cross-resistance

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Boscalid

CAS No.: 188425-85-6

Cat. No.: S565657

Get Quote

## Cross-Resistance Profiles

The table below summarizes the cross-resistance data from recent studies on different plant pathogens.

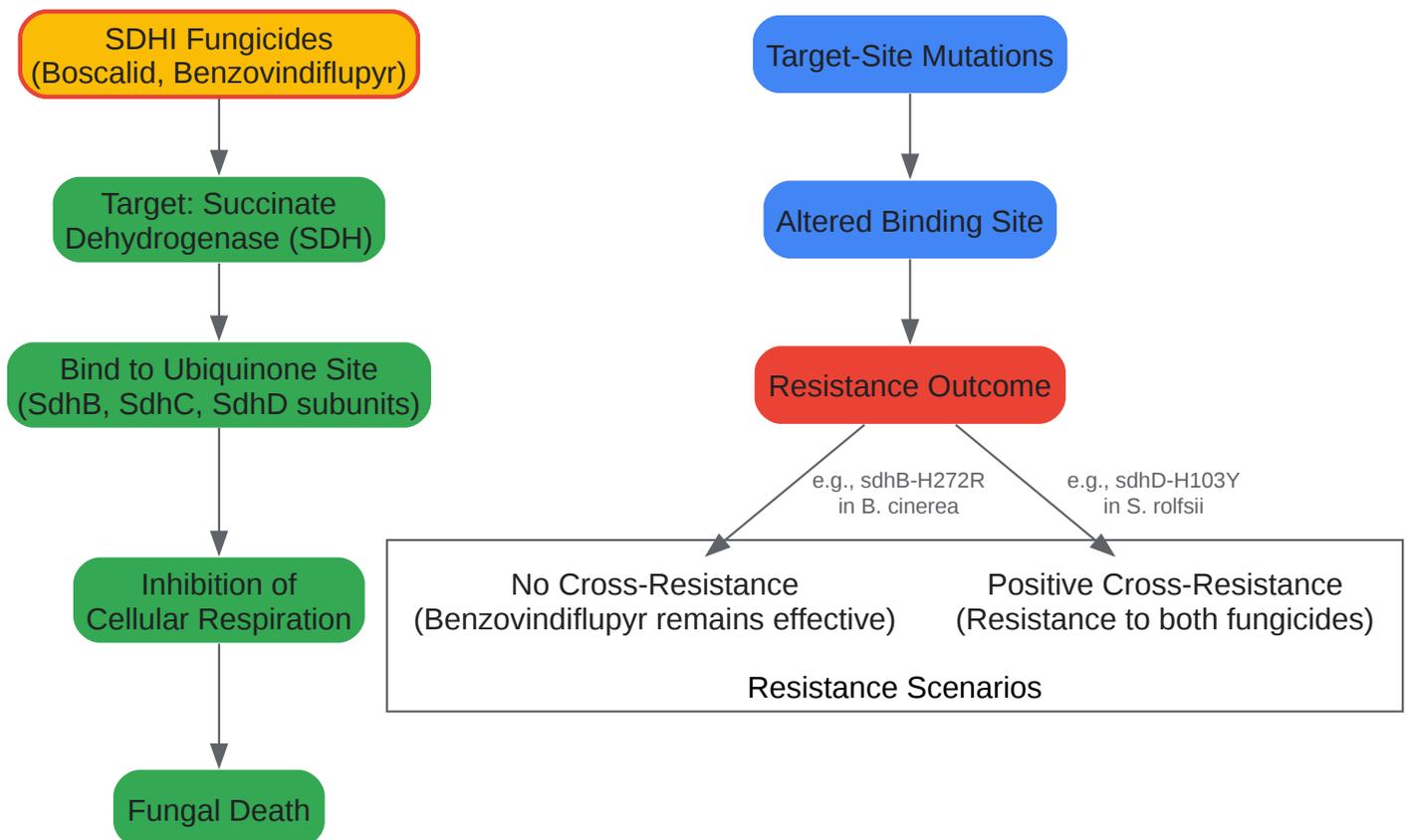
Pathogen	Cross-Resistance Observation	Key Mutations Identified	Reference
<i>Botrytis cinerea</i> (Gray mold)	Boscalid-resistant mutants remained <b>sensitive</b> to benzovindiflupyr.	H272R/Y, P225F/H, N230I (in <i>sdhB</i> gene)	[1]
<i>Sclerotium rolfsii</i> (Southern blight)	<b>Positive cross-resistance</b> observed between boscalid and benzovindiflupyr.	SdhB-N180D, SdhC-Q68E, SdhD-H103Y (Only SdhD-H103Y linked to resistance)	[2]
<i>Clariireedia</i> spp. (Dollar spot)	<b>Positive cross-resistance</b> observed (correlation coefficient $r = 0.82$ ).	Not specified in the abstract	[3]

## Molecular Mechanisms and Diagnostic Tools

The cross-resistance is determined by how mutations in the succinate dehydrogenase (SDH) enzyme affect the binding of different fungicides.

- **Mode of Action:** Both **boscalid** and benzovindiflupyr are Succinate Dehydrogenase Inhibitors (SDHIs). They function by binding to the ubiquinone binding site of the SDH enzyme, which is composed of subunits B, C, and D, thereby disrupting cellular energy production in fungi [4].
- **Mutation-Specific Effects:** A mutation in the SDH enzyme can alter its structure, preventing a fungicide from binding effectively. However, this change may not affect other fungicides in the same class to the same degree due to their distinct chemical structures [4]. This explains why in *Botrytis cinerea*, all tested *sdhB* mutants were still controlled by benzovindiflupyr [1].
- **Detection Methods:** Research on *Botrytis cinerea* has led to the development of molecular tools like **TaqMan assays** for rapid detection of SDHI resistance mutations. This allows for monitoring resistance development in field populations [1].

The following diagram illustrates the mechanism of resistance and the relationship between different mutations and the fungicides.



[Click to download full resolution via product page](#)

## Key Experimental Protocols

For researchers, the methodologies used in these studies are critical for evaluating resistance.

- **Assessing Fungicide Sensitivity (In Vitro)**

- **Purpose:** To determine the effective concentration that inhibits 50% of mycelial growth ( $EC_{50}$ ) [3].
- **Protocol:** Fungal isolates are cultured on agar plates (e.g., potato dextrose agar). Mycelial plugs are transferred to plates amended with a concentration series of the fungicide. After incubation (e.g., 7 days at 25°C), the colony diameter is measured.  $EC_{50}$  values are calculated by comparing growth reduction relative to an untreated control [3].

- **Evaluating Enzyme Inhibition**

- **Purpose:** To confirm direct inhibition of the SDH enzyme and study binding affinity [3].
- **Protocol:** Mitochondrial fractions are isolated from fungal mycelia. SDH activity is measured by monitoring the succinate-dependent reduction of a dye like 2,6-dichlorophenolindophenol (DCPIP) at 600 nm. The fungicide is added to the reaction mixture, and the percentage inhibition of activity is calculated relative to an untreated control [3].

- **Molecular Diagnosis of Resistance**

- **Purpose:** To rapidly detect specific resistance mutations in field populations [1].
- **Protocol:** The **TaqMan SNP genotyping assay** is designed to detect single nucleotide polymorphisms (SNPs). Fungal DNA is extracted from field samples. The assay uses sequence-specific primers and fluorescently labeled probes to amplify and detect mutant versus wild-type alleles in a real-time PCR machine. This method is highly sensitive and can detect mutant DNA at very low concentrations ( $\leq 10$  pg) [1].

## Research Implications and Conclusions

The conflicting cross-resistance data highlights critical considerations for disease management and R&D.

- **Pathogen-Specific Management:** The finding that benzovindiflupyr can control some **boscalid**-resistant strains of *Botrytis cinerea* makes it a valuable rotational or mixture partner in resistance management programs for this pathogen [1].
- **Resistance Risk:** The potential for positive cross-resistance, as seen in *Sclerotium rolfsii* and *Clariireedia* spp., underscores that all SDHs carry a medium to high resistance risk. Once a

resistance mutation emerges, it can spread within a population [2] [4] [3].

- **Novel Properties of Benzovindiflupyr:** Beyond its fungicidal activity, research indicates that benzovindiflupyr can reduce plant transpiration, leading to a "water-saving" effect. This may contribute to increased yield under drought stress, independent of disease control [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Cross of Succinate Dehydrogenase Inhibitors... Resistance [pubmed.ncbi.nlm.nih.gov]
2. Resistance risk assessment for benzovindiflupyr in ... [pubmed.ncbi.nlm.nih.gov]
3. | Fungal | 188425-85-6 | Invivochem Boscalid [invivochem.com]
4. SDHI fungicides | FRAC [frac.info]
5. Foliar application of benzovindiflupyr shows non-fungicidal ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Boscalid vs benzovindiflupyr cross-resistance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b565657#boscalid-vs-benzovindiflupyr-cross-resistance>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)